

Proper Disposal of Furmecyclox: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Furmecyclox

Cat. No.: B1674282

[Get Quote](#)

Ensuring the safe and environmentally responsible disposal of **Furmecyclox** is paramount for any laboratory. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage **Furmecyclox** waste in compliance with safety and environmental regulations.

Furmecyclox, a fungicide, is classified as a hazardous substance requiring special disposal considerations. Adherence to these protocols is critical to prevent potential harm to human health and the environment.

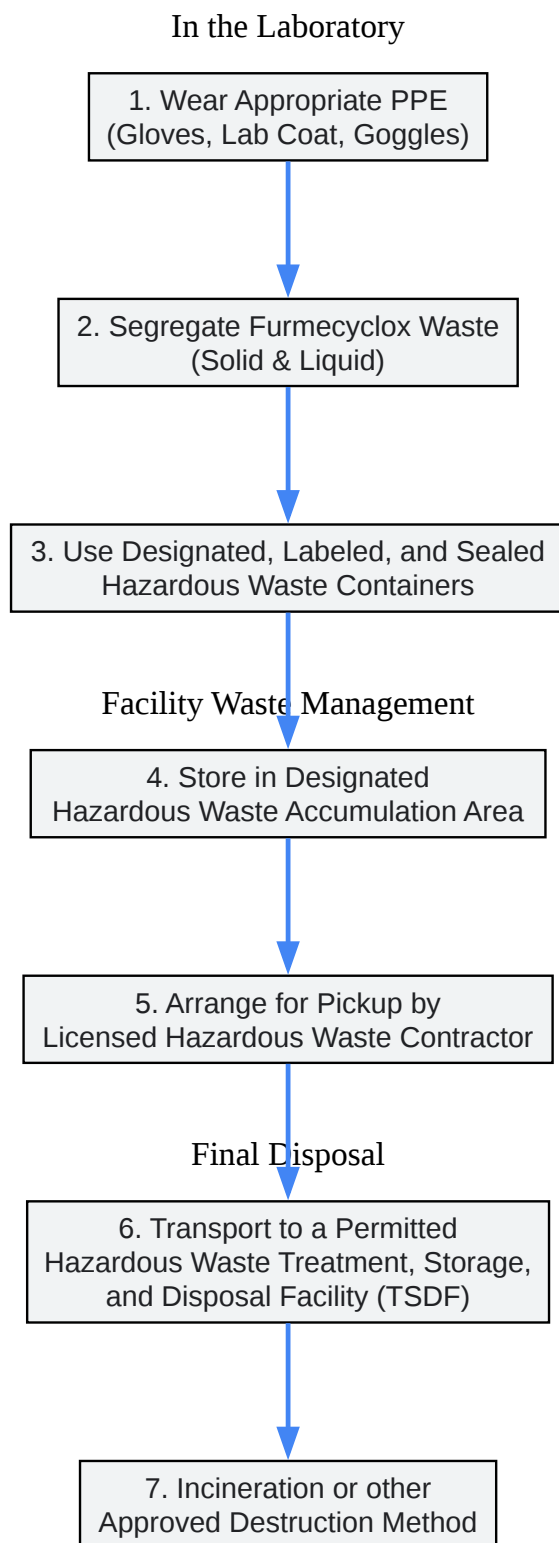
Chemical and Hazard Profile

Understanding the inherent risks of **Furmecyclox** is the first step in its safe management. The following table summarizes its key chemical and hazard information.

Identifier	Value
CAS Number	60568-05-0
Molecular Formula	C14H21NO3
UN Number	UN3077
GHS Hazard Pictograms	GHS08 (Health Hazard), GHS09 (Hazardous to the Aquatic Environment)
Hazard Statements	H351 (Suspected of causing cancer), H410 (Very toxic to aquatic life with long-lasting effects)
Risk Statements	R40 (Limited evidence of a carcinogenic effect), R50/53 (Very toxic to aquatic organisms, may cause long-term adverse effects in the aquatic environment)
Safety Statements	S36/37 (Wear suitable protective clothing and gloves), S60 (This material and its container must be disposed of as hazardous waste), S61 (Avoid release to the environment. Refer to special instructions/safety data sheets)

Disposal Workflow

The proper disposal of **Furmecyclox** follows a strict, regulated pathway to ensure safety and environmental protection. The workflow diagram below illustrates the necessary steps from initial handling to final disposal.



[Click to download full resolution via product page](#)

Fumecyclohexane Disposal Workflow

Step-by-Step Disposal Procedures

1. Personal Protective Equipment (PPE): Before handling **Furmecyclox** waste, it is mandatory to wear appropriate PPE as indicated by safety statement S36/37. This includes, but is not limited to:

- Nitrile gloves
- A lab coat or chemical-resistant apron
- Safety goggles or a face shield

2. Waste Segregation:

- Solid Waste: Collect any solid **Furmecyclox** waste, such as contaminated filter paper, weighing boats, or absorbent materials, in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **Furmecyclox**, including reaction residues and rinsing solutions, in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- Contaminated Sharps: Any sharps, such as needles or broken glassware, contaminated with **Furmecyclox** must be disposed of in a designated sharps container for hazardous chemical waste.

3. Waste Container Management:

- All waste containers must be in good condition, compatible with **Furmecyclox**, and kept securely closed except when adding waste.
- Each container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Furmecyclox**," and the associated hazard pictograms (Health Hazard and Hazardous to the Aquatic Environment).

4. Storage:

- Store sealed hazardous waste containers in a designated, secondary containment area within the laboratory that is away from drains and sources of ignition.
- The storage area should be clearly marked as a hazardous waste accumulation area.

5. Professional Disposal:

- **Furmecyclox** waste is classified as UN3077, Environmentally hazardous substance, solid, n.o.s. This classification mandates that it be disposed of through a licensed hazardous waste disposal company.
- Contact your institution's EHS department to arrange for the pickup and disposal of **Furmecyclox** waste. They will have established procedures and contracts with certified waste management vendors.
- Never dispose of **Furmecyclox** down the drain or in regular trash. Its high toxicity to aquatic life (R50/53, H410) can cause significant and long-lasting environmental damage.

6. Decontamination:

- Thoroughly decontaminate any surfaces or equipment that have come into contact with **Furmecyclox** using an appropriate solvent (e.g., ethanol or acetone, followed by soap and water), and collect the cleaning materials as hazardous waste.

By adhering to these procedures, laboratory professionals can ensure the safe handling and disposal of **Furmecyclox**, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific chemical hygiene plan and EHS guidelines for any additional requirements.

- To cite this document: BenchChem. [Proper Disposal of Furmecyclox: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1674282#furmecyclox-proper-disposal-procedures\]](https://www.benchchem.com/product/b1674282#furmecyclox-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com